

A Technical Guide to Hypobromous Acid: Formula, Structure, and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hypobromous acid

Cat. No.: B080739

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Abstract

Hypobromous acid (HOBr) is a weak, unstable inorganic acid that serves as a potent oxidizing and brominating agent. It is a key reactive oxygen species in biological immune responses and is utilized commercially as a disinfectant, bleach, and deodorant.^{[1][2][3][4]} This technical guide provides a comprehensive overview of the chemical formula, molecular structure, physicochemical properties, and detailed experimental protocols for the synthesis of **hypobromous acid**. It is intended for researchers, scientists, and professionals in drug development who require a deep understanding of this reactive halogen species for laboratory and industrial applications.

Chemical Formula and Molecular Structure

Hypobromous acid is represented by the chemical formula HOBr or HBrO.^{[3][5]} The bromine atom in HOBr exists in the +1 oxidation state.^{[1][3][4]}

Molecular Structure: The molecule adopts a bent or V-shaped geometry, analogous to water and hypochlorous acid.^{[6][7]} This structure is a consequence of the central oxygen atom being bonded to one hydrogen and one bromine atom, with two non-bonding lone pairs of electrons. These lone pairs exert greater repulsion than the bonding pairs, compressing the H-O-Br bond angle. The molecule is polar due to its asymmetrical geometry and the polarity of the O-H and O-Br bonds.^[7]

Physicochemical and Structural Properties

The quantitative properties of **hypobromous acid** are summarized in the tables below. These values are compiled from various experimental and computational studies.

Table 1: General Physicochemical Properties

Property	Value	References
Molar Mass	96.911 g/mol	[3][4][6]
Appearance	Occurs only in solution; pale yellow color	[5]
Density	2.470 g/cm ³	[3][4][6]
Boiling Point	20–25 °C (decomposes)	[3][6]
Acidity (pKa)	8.60–8.65	[2][3][6][8][9]

Table 2: Molecular Structure Parameters

Parameter	Value	Method	References
H-O-Br Bond Angle	~102.3°	Experimental	[10]
~110.4°	Not Specified	[7]	
O-H Bond Length	0.97 Å (0.097 nm)	Not Specified	[7]
O-Br Bond Length	1.80 Å (0.18 nm)	Not Specified	[7]
1.834 Å	Experimental		

Table 3: Spectroscopic Data (Vibrational Frequencies)

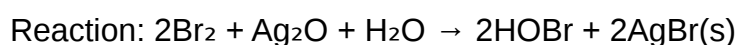
Vibrational Mode	Frequency (cm ⁻¹)	Phase	References
OH Stretch	3614.90	Gas	
Bend	1162.57	Gas	
OBr Stretch	620.23	Gas	

Synthesis and Experimental Protocols

Hypobromous acid is unstable and is typically prepared in aqueous solution for immediate use (in situ).[2] Several methods exist for its synthesis, from classic laboratory preparations to controlled industrial generation.

Protocol 1: Laboratory Synthesis via Bromine Water and Silver(I) Oxide

This method produces a relatively pure solution of **hypobromous acid** by precipitating the bromide byproduct as insoluble silver bromide.



Materials:

- Bromine (Br_2)
- Silver(I) oxide (Ag_2O), finely powdered
- Distilled water
- Magnetic stirrer and stir bar
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Ice bath

Procedure:

- **Prepare Bromine Water:** In a fume hood, cautiously add a small amount of liquid bromine to cold distilled water in a flask. Stir until the bromine has dissolved to create a saturated or near-saturated orange-colored solution.
- **Cool the Solution:** Place the flask containing the bromine water in an ice bath and allow it to cool to near 0 °C.

- **Add Silver(I) Oxide:** While vigorously stirring the cold bromine water, slowly add small portions of finely powdered silver(I) oxide. The reaction is exothermic; maintain the temperature below 5 °C.
- **Monitor Reaction:** Continue adding silver(I) oxide until the orange color of the bromine water disappears, indicating the consumption of Br₂. A pale yellow precipitate of silver bromide (AgBr) will form.
- **Isolate Product:** Immediately filter the cold solution using a Buchner funnel to remove the precipitated silver bromide. The filtrate is a dilute aqueous solution of **hypobromous acid**.
- **Storage and Use:** The resulting HOBr solution is unstable and should be kept cold, protected from light, and used promptly.

Protocol 2: On-Site Industrial Generation for Disinfection

This is a common commercial method for producing **hypobromous acid** for water treatment, which involves the reaction of a bromide precursor with a hypochlorite source.^[1]

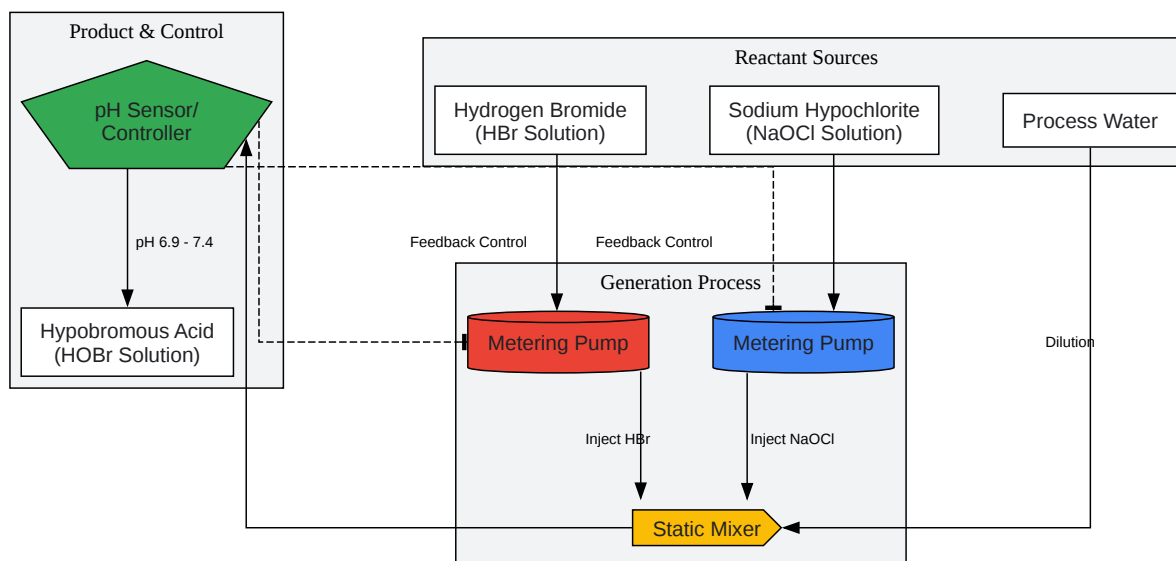
Reaction: $\text{HBr} + \text{NaOCl} \rightarrow \text{HOBr} + \text{NaCl}$

Materials & Equipment:

- Hydrogen bromide (HBr) solution (e.g., 48%)
- Sodium hypochlorite (NaOCl) solution (industrial bleach, e.g., 12.5%)
- Process water for dilution
- Chemical metering pumps for HBr and NaOCl
- In-line static mixer or a stirred blending tank
- pH meter and controller
- Safety equipment for handling corrosive chemicals

Procedure (In-Line Blending):

- **System Setup:** Configure two chemical metering pumps to inject HBr and NaOCl into a process water line. The injection points should be sequential, with the HBr injected just upstream of the NaOCl to prevent scale buildup in the bleach injector.^[1]
- **Set Stoichiometry:** Adjust the pump flow rates to achieve a near 1:1 molar ratio of HBr to NaOCl.
- **Dilution:** The process water flow rate should be set to achieve the target final concentration of HOBr, typically between 100-300 ppm.^[1]
- **Mixing:** Pass the combined stream through a static mixer to ensure rapid and complete reaction. The reaction is typically complete within seconds.^[1]
- **pH Control:** Install a pH probe downstream of the mixer. The pH of the final solution should be controlled to be within the range of 6.9–7.4 for optimal HOBr stability and efficacy.^[1] Adjust the relative pumping rates of the acid (HBr) and base (NaOCl) to maintain this pH.
- **Concentration Verification:** The concentration of the generated **hypobromous acid** (reported as available bromine) can be verified using a DPD (N,N-diethyl-p-phenylenediamine) test kit or standard iodometric titration methods.^[1]



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Fig 1. Workflow for on-site generation of **hypobromous acid**.

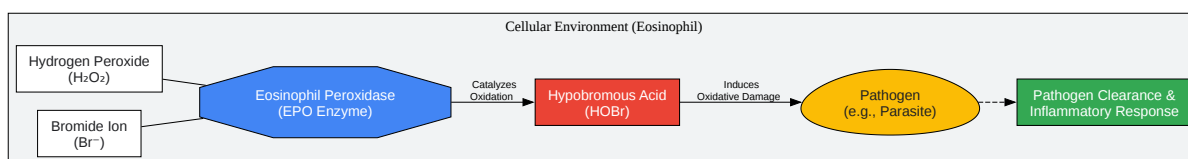
Biological Production and Significance

In vertebrates, **hypobromous acid** is endogenously produced by the enzyme eosinophil peroxidase (EPO), which is found in eosinophils, a type of white blood cell. This process is a critical part of the innate immune response, particularly against parasites.^{[1][4]} The enzyme catalyzes the oxidation of bromide ions (Br^-) using hydrogen peroxide (H_2O_2).^{[1][2]}



While the plasma concentration of bromide is much lower than chloride, the resulting HOBr is a powerful electrophile and cytotoxic agent that contributes to pathogen clearance and

inflammatory responses.[1]



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Fig 2. Biological pathway for **hypobromous acid** production.

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- To cite this document: BenchChem. [A Technical Guide to Hypobromous Acid: Formula, Structure, and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080739#hypobromous-acid-chemical-formula-and-structure]

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